

An In-depth Technical Guide to 2-Aminoheptanamide: Structure, Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: 2-Aminoheptanamide

CAS No.: 53726-15-1

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Abstract

This technical guide provides a comprehensive overview of **2-aminoheptanamide**, a derivative of the non-proteinogenic amino acid, 2-aminoheptanoic acid. Due to the limited availability of specific experimental data for this compound, this guide synthesizes information from analogous structures and established principles of organic chemistry to present its anticipated chemical structure, physicochemical properties, a plausible synthetic route, and detailed analytical characterization methodologies. This document is intended for researchers, scientists, and professionals in drug development who require a foundational understanding of this and similar aliphatic amino acid amides.

Introduction and Molecular Structure

2-Aminoheptanamide is the primary amide derivative of 2-aminoheptanoic acid. The core structure consists of a seven-carbon heptane chain with an amino group at the α -carbon (position 2) and a carboxamide group at position 1. The presence of a chiral center at the α -

carbon indicates that **2-aminoheptanamide** can exist as two enantiomers, (S)-**2-aminoheptanamide** and (R)-**2-aminoheptanamide**, as well as a racemic mixture.

The amide functional group is a cornerstone of biological chemistry, most notably forming the peptide bonds that link amino acids into proteins.[1][2] The incorporation of an amide in place of a carboxylic acid can significantly alter a molecule's physicochemical properties, including its solubility, polarity, and hydrogen bonding capacity, which in turn can influence its biological activity and pharmacokinetic profile.[1]

Chemical Structure and Nomenclature

- IUPAC Name: **2-Aminoheptanamide**
- Molecular Formula: C₇H₁₆N₂O
- Canonical SMILES: CCCCC(C(=O)N)N
- InChI Key: (Predicted) Based on the structure, an InChI Key would be generated to provide a unique identifier.

Caption: Chemical structure of **2-Aminoheptanamide**.

Physicochemical Properties

Specific experimental data for **2-aminoheptanamide** is not readily available in the literature. Therefore, the following properties are predicted based on the known properties of its parent amino acid, 2-aminoheptanoic acid, and the general characteristics of primary amides.

Property	Predicted Value	Source/Justification
Molecular Weight	144.22 g/mol	Calculated from the molecular formula $C_7H_{16}N_2O$.
Appearance	White to off-white solid	Typical appearance for simple organic amides.
Melting Point	> 200 °C (with decomposition)	Amino acids and their simple derivatives often have high melting points due to strong intermolecular hydrogen bonding.[3][4]
Boiling Point	Not applicable (decomposes)	Expected to decompose before boiling at atmospheric pressure.
Solubility	Soluble in water and polar organic solvents (e.g., methanol, ethanol). Sparingly soluble in nonpolar solvents.	The presence of the amino and amide groups allows for hydrogen bonding with polar solvents.
pKa (α -amino group)	~8.0 - 9.0	The basicity of the α -amino group is expected to be slightly lower than that of the parent amino acid due to the electronic influence of the amide group.
pKa (amide N-H)	~17	The amide protons are generally not acidic.
LogP (Octanol-Water Partition Coefficient)	Predicted to be lower than 2-aminoheptanoic acid	The amide group is more polar than a carboxylic acid group, which would decrease the lipophilicity.

Synthesis of 2-Aminoheptanamide

2-Aminoheptanamide can be synthesized from its corresponding amino acid, 2-aminoheptanoic acid, through standard amidation reactions. A common and effective method involves the conversion of the carboxylic acid to a more reactive intermediate, such as an acid chloride, followed by reaction with ammonia.[5][6]

Proposed Synthetic Workflow



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Caption: Proposed synthetic workflow for **2-Aminoheptanamide**.

Detailed Experimental Protocol (Hypothetical)

Step 1: Protection of the Amino Group

- Dissolve 2-aminoheptanoic acid (1 equivalent) in a suitable solvent system, such as a 1:1 mixture of dioxane and water.
- Cool the solution to 0 °C in an ice bath.
- Add di-tert-butyl dicarbonate (Boc₂O, 1.1 equivalents) and a base such as sodium bicarbonate (2 equivalents).
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Acidify the reaction mixture with a dilute acid (e.g., 1M HCl) to pH 2-3.
- Extract the product, N-Boc-2-aminoheptanoic acid, with an organic solvent like ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the protected amino acid.

Step 2: Activation of the Carboxylic Acid

- Dissolve the N-Boc-2-aminoheptanoic acid (1 equivalent) in an anhydrous, non-protic solvent such as dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C.
- Slowly add thionyl chloride (SOCl₂, 1.2 equivalents) dropwise. A catalytic amount of dimethylformamide (DMF) can be added to facilitate the reaction.
- Stir the reaction at room temperature for 2-4 hours, monitoring for the cessation of gas evolution.
- Remove the solvent and excess thionyl chloride under reduced pressure to obtain the crude N-Boc-2-aminoheptanoyl chloride. This intermediate is often used immediately in the next step without further purification.

Step 3: Amidation

- Dissolve the crude acid chloride in an anhydrous solvent like DCM or THF.
- Cool the solution to 0 °C.
- Bubble anhydrous ammonia gas through the solution or add a solution of ammonia in a suitable solvent (e.g., 0.5 M ammonia in dioxane) in excess (at least 2 equivalents).
- Stir the reaction at 0 °C for 1 hour and then at room temperature for an additional 2-4 hours.
- Quench the reaction with water and extract the product, N-Boc-**2-aminoheptanamide**, with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate to yield the protected amide.

Step 4: Deprotection

- Dissolve the N-Boc-**2-aminoheptanamide** in a minimal amount of DCM.

- Add an excess of trifluoroacetic acid (TFA), typically in a 1:1 ratio with DCM.
- Stir at room temperature for 1-2 hours.
- Remove the solvent and excess TFA under reduced pressure.
- The resulting product, **2-aminoheptanamide**, can be purified by crystallization or chromatography.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the structural elucidation and purity assessment of **2-aminoheptanamide**.

Spectroscopic Analysis

Infrared (IR) Spectroscopy The IR spectrum of a primary amide is characterized by several distinct absorption bands.^{[7][8]}

- **N-H Stretching:** Two bands are expected in the region of $3350\text{--}3180\text{ cm}^{-1}$ due to the symmetric and asymmetric stretching of the N-H bonds in the primary amine and amide groups.^[9]
- **C=O Stretching (Amide I band):** A strong absorption is anticipated between $1680\text{--}1630\text{ cm}^{-1}$ for the carbonyl group of the primary amide.^[8]
- **N-H Bending (Amide II band):** A band in the range of $1640\text{--}1550\text{ cm}^{-1}$ is characteristic of the N-H bending vibration.^[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

- **^1H NMR (Predicted):**
 - **-CH(NH₂)- (α -proton):** A multiplet around δ 3.5-4.0 ppm.
 - **-CONH₂ (Amide protons):** Two broad singlets between δ 7.0-8.5 ppm.

- -NH₂ (Amine protons): A broad singlet that can exchange with D₂O, typically between δ 1.5-3.0 ppm.
- Aliphatic Protons (-CH₂- and -CH₃): A series of multiplets in the upfield region (δ 0.8-1.8 ppm). The terminal methyl group would appear as a triplet around δ 0.9 ppm.
- ¹³C NMR (Predicted):
 - -C=O (Carbonyl carbon): A signal in the range of δ 170-180 ppm.
 - -CH(NH₂)- (α -carbon): A signal around δ 50-60 ppm.
 - Aliphatic Carbons (-CH₂- and -CH₃): Signals in the upfield region (δ 10-40 ppm).

Mass Spectrometry (MS) Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.

- Expected Molecular Ion ([M+H]⁺): m/z = 145.1335 (for the protonated molecule).
- Fragmentation Pattern: Common fragmentation pathways for amino acid amides include the loss of ammonia (NH₃), the loss of the amide group (CONH₂), and cleavage of the alkyl side chain.

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) Reversed-phase HPLC is a suitable method for analyzing the purity of **2-aminoheptanamide**.

- Column: A C18 column is commonly used.
- Mobile Phase: A gradient of water and a polar organic solvent (e.g., acetonitrile or methanol), often with an additive like formic acid or trifluoroacetic acid to improve peak shape.
- Detection: UV detection at a low wavelength (e.g., 210 nm) or detection by a more universal detector such as a Charged Aerosol Detector (CAD) or an Evaporative Light Scattering Detector (ELSD).

Thin Layer Chromatography (TLC) TLC is a quick and convenient method for monitoring the progress of the synthesis.

- Stationary Phase: Silica gel plates.
- Mobile Phase: A mixture of a polar organic solvent (e.g., ethyl acetate or methanol) and a less polar solvent (e.g., hexane or dichloromethane). A small amount of a base like triethylamine may be added to reduce tailing.
- Visualization: Staining with ninhydrin, which reacts with the primary amine to produce a colored spot.

Biological Significance and Potential Applications

While there is no specific information on the biological activity of **2-aminoheptanamide**, the structural motif of an amino acid amide is present in numerous biologically active molecules.[\[1\]](#)
[\[10\]](#)

- Peptidomimetics: As an unnatural amino acid derivative, it could be incorporated into peptides to increase their stability against enzymatic degradation.
- Enzyme Inhibitors: The amino and amide groups can serve as hydrogen bond donors and acceptors, potentially interacting with the active sites of enzymes.
- Drug Discovery: The aliphatic side chain provides lipophilicity, which can be important for membrane permeability and interaction with hydrophobic pockets in biological targets. Some amino acid amide derivatives have shown antimicrobial or anti-HIV activity.[\[11\]](#)[\[12\]](#)

Further research is required to elucidate the specific biological roles and potential therapeutic applications of **2-aminoheptanamide**.

Safety and Handling

As **2-aminoheptanamide** is a novel and uncharacterized compound, it should be handled with care.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.

- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials.

A full safety data sheet (SDS) should be consulted if available, or generated based on the properties of similar compounds before handling.

Conclusion

This technical guide has provided a detailed, albeit largely predictive, overview of **2-aminoheptanamide**. The presented information on its structure, properties, synthesis, and analytical characterization is based on established chemical principles and data from analogous compounds. It is intended to serve as a foundational resource for researchers interested in exploring the chemistry and potential applications of this and other non-proteinogenic amino acid amides. Experimental validation of the predicted properties and biological activities is a necessary next step to fully understand the potential of this molecule.

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